

# structural isomers of 3-phenyl-1-butanol

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## Compound of Interest

Compound Name: 3-Phenyl-1-butanol

Cat. No.: B1593598

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An In-depth Technical Guide to the Structural Isomers of **3-Phenyl-1-Butanol** for Researchers and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the structural isomers of **3-phenyl-1-butanol**, compounds with the molecular formula  $C_{10}H_{14}O$ . It is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis, characterization, and potential biological applications of these phenylbutanol isomers. This document details the physicochemical properties, spectroscopic data, and synthesis protocols for several key isomers. Furthermore, it explores the limited available information on their biological activities and discusses the general importance of isomerism in pharmacological contexts.

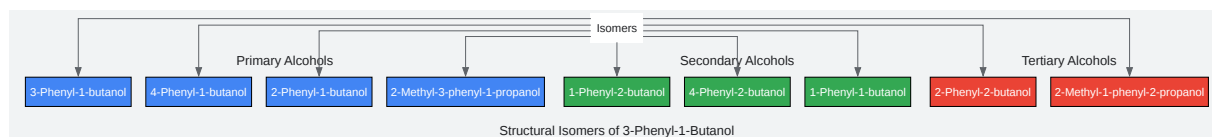
## Introduction to Phenylbutanol Isomers

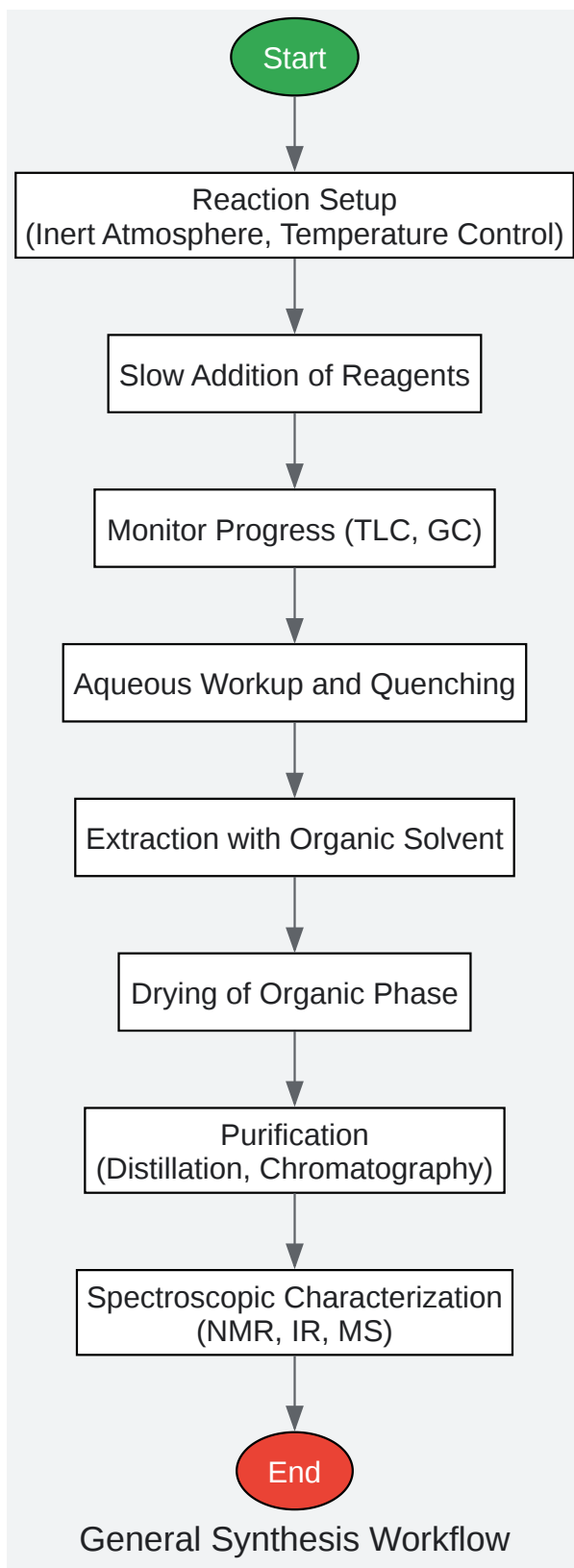
Structural isomers are molecules that share the same molecular formula but have different structural arrangements of atoms. This seemingly subtle difference can lead to significant variations in their physical, chemical, and biological properties. The phenylbutanol isomers, with their combination of a phenyl group and a hydroxyl moiety, are of particular interest in medicinal chemistry and materials science. The presence of these functional groups suggests potential for various intermolecular interactions, including hydrogen bonding and  $\pi$ - $\pi$  stacking, which can influence their supramolecular structure and biological activity. While data on the specific biological activities of many phenylbutanol isomers is sparse, their structural motifs are

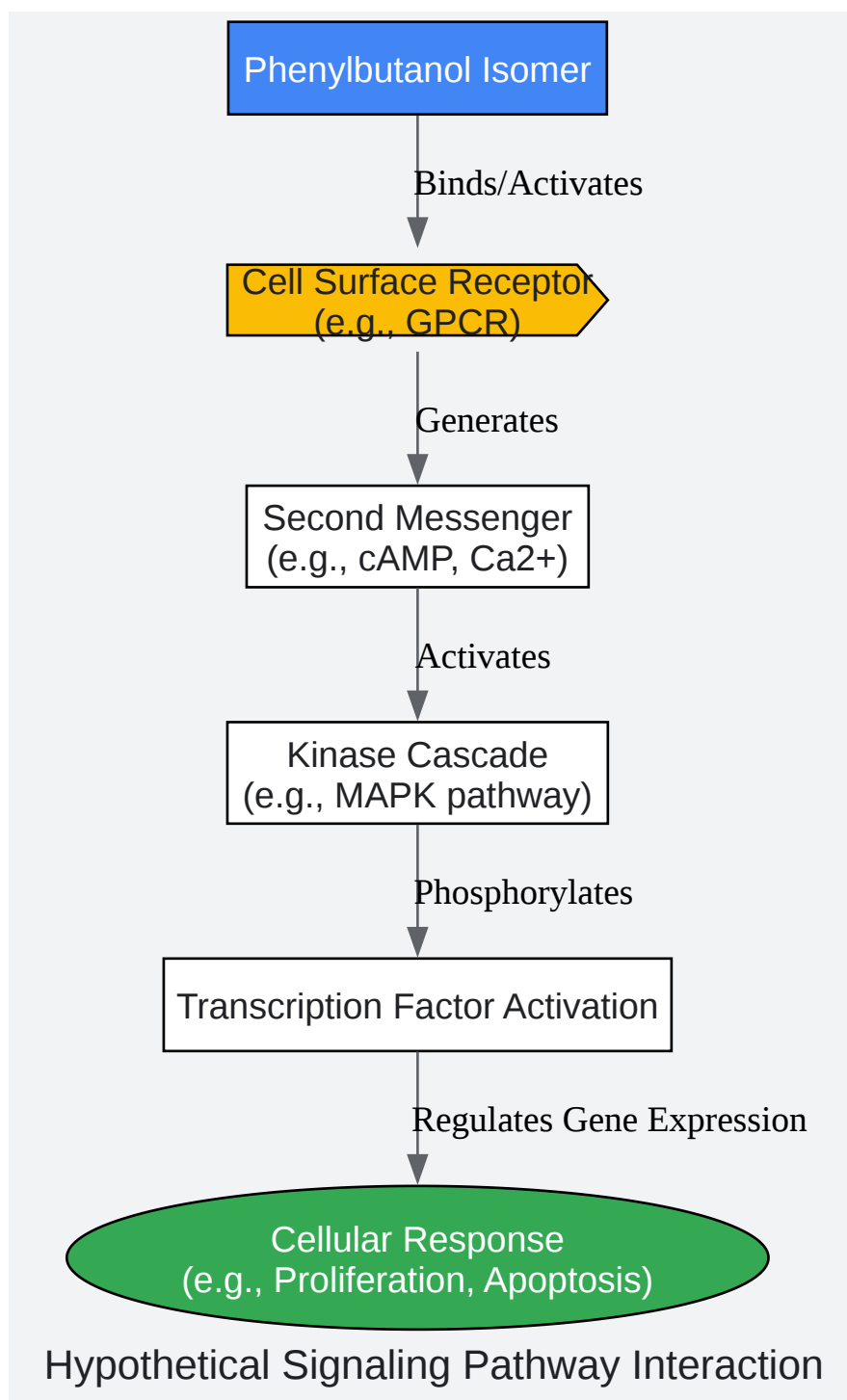
found in numerous pharmacologically active compounds, indicating their potential as building blocks in drug discovery.

## Identified Structural Isomers of Phenylbutanol

Several structural isomers of **3-phenyl-1-butanol** exist, primarily differing in the positions of the phenyl and hydroxyl groups on the butane chain. The most commonly cited isomers in the literature are presented below.







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